Technical Whitepaper: Chemical Characterization and Control of Amoxicillin EP Impurity K

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Compound of Interest	
Compound Name:	*Amoxicillin Dimer (penicilloic acid form)*
Cat. No.:	*B12319973*

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Executive Summary

In the high-stakes environment of beta-lactam antibiotic development, the control of high-molecular-weight impurities (HMWI) is critical for immunogenic safety and potency. Amoxicillin Impurity K (EP designation) represents a specific challenge: it is a linear open-ring dimer formed through the aminolysis of the beta-lactam ring by a second amoxicillin molecule. Unlike simple hydrolysis products, Impurity K retains immunogenic potential due to its peptide-like backbone and size. This guide synthesizes the physicochemical properties, formation pathways, and validated control strategies for Impurity K, grounded in European Pharmacopoeia (EP) standards.

Molecular Identity & Structural Characterization

Impurity K is distinct from the cyclic diketopiperazine (Impurity C) and the closed-ring dimer (Impurity J). It is characterized as a linear oligomer where the beta-lactam ring of one amoxicillin unit has been opened by the side-chain amino group of a second unit, terminating in a penicilloic acid moiety.

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Table 1: Chemical Identity Data[1][2][3][4]

Property	Specification
Common Name	Amoxicillin Impurity K
Chemical Description	Amoxicillin linear dimer (open-ring penicilloic acid form)
IUPAC Name	(4S)-2-[1-[[(2R)-2-Amino-2-(4-hydroxyphenyl)acetyl]amino]-2-[[(1R)-2-[[carboxy[(4S)-4-carboxy-5,5-dimethyl-1,3-thiazolidin-2-yl]methyl]amino]-1-(4-hydroxyphenyl)-2-oxoethyl]amino]-2-oxoethyl]-5,5-dimethyl-1,3-thiazolidine-4-carboxylic acid
Molecular Formula	$C_{32}H_{40}N_6O_{11}S_2$
Molecular Weight	748.82 g/mol
CAS Number	2088961-38-8 (Freebase)
Stereochemistry	Preserves the (2R, 4S) configuration of the parent thiazolidine rings
Key Functional Groups	Free primary amine, secondary amide linkages, two carboxylic acids, two phenolic hydroxyls

Mechanistic Pathways: Formation & Degradation

The formation of Impurity K is a self-catalyzed polymerization process, often termed aminolysis. This reaction is concentration-dependent and accelerated in concentrated aqueous solutions (e.g., during reconstitution or manufacturing).

The Aminolysis Mechanism

- Nucleophilic Attack: The free primary amine (

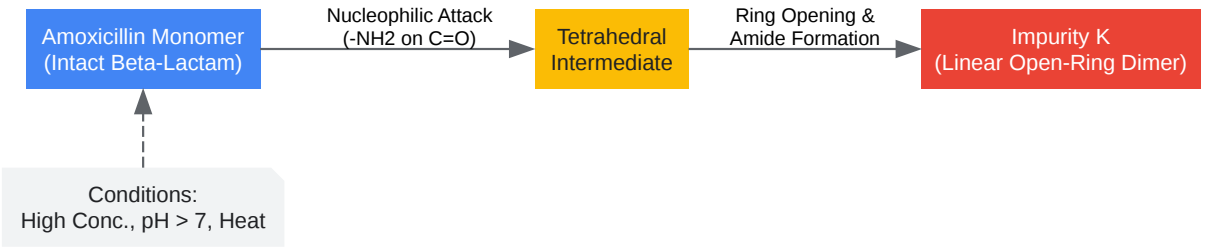
) of the phenylglycine side chain of one Amoxicillin molecule acts as a nucleophile.

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- Ring Opening: This amine attacks the carbonyl carbon of the strained beta-lactam ring of a second Amoxicillin molecule.
- Amide Bond Formation: The beta-lactam ring opens, relieving ring strain and forming a stable secondary amide bond between the two units.
- Terminal Hydrolysis: The remaining beta-lactam ring on the second unit may subsequently undergo hydrolysis to form the penicilloic acid derivative, resulting in the final Impurity K structure.

Diagram 1: Formation Pathway of Impurity K

The following diagram illustrates the transition from Monomer to Dimer (Impurity K) via intermolecular aminolysis.



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Caption: Intermolecular aminolysis pathway where the side-chain amine of one amoxicillin unit attacks the beta-lactam ring of another.

Physicochemical Properties[5][11][14]

Understanding the behavior of Impurity K in solution is vital for developing robust analytical methods.

- Solubility Profile: Highly soluble in aqueous alkaline solutions due to multiple carboxylate groups. Less soluble in acidic media compared to the parent drug due to increased molecular weight and hydrophobic stacking of the two phenyl rings.
- Acid-Base Chemistry (pKa): Impurity K is a polyprotic ampholyte.

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- Acidic:[1] Carboxylic acid groups (pKa ~2.7) and Phenolic -OH (pKa ~9.6).
- Basic: Primary amine (pKa ~7.3).
- Implication: At physiological pH (7.4), the molecule exists as a zwitterionic polyanion, influencing its retention time in Reverse Phase HPLC (RP-HPLC).

- UV Absorption: The chromophore remains largely unchanged from Amoxicillin, dominated by the phenolic side chain.
  - : ~230 nm and ~274 nm.
  - Detection: UV detection at 254 nm is standard for EP methods, though 230 nm offers higher sensitivity.

Analytical Methodologies (EP & Advanced)

The European Pharmacopoeia (EP) mandates strict control over related substances. Impurity K typically elutes after the main Amoxicillin peak in standard C18 RP-HPLC methods due to its higher hydrophobicity (two phenyl rings) and molecular size.

Protocol 1: EP-Aligned HPLC Method

This method is designed to resolve Impurity K from the parent peak and other dimers (Impurity J).

- Column: C18 end-capped silica (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase A: Phosphate buffer pH 5.0 (50 mM

).
- Mobile Phase B: Acetonitrile : Methanol (50:50 v/v).
- Gradient:
  - 0-5 min: 95% A (Isocratic)
  - 5-25 min: 95% A

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40% A (Linear Gradient)

- 25-35 min: 40% A (Hold)

- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- System Suitability: Resolution (

) > 2.0 between Amoxicillin and Impurity K (often elutes at RRT ~2.5 - 3.5 depending on exact gradient).

Protocol 2: LC-MS Identification

For structural confirmation during method validation.

- Ionization: ESI Positive Mode (

).
- Target Ion:

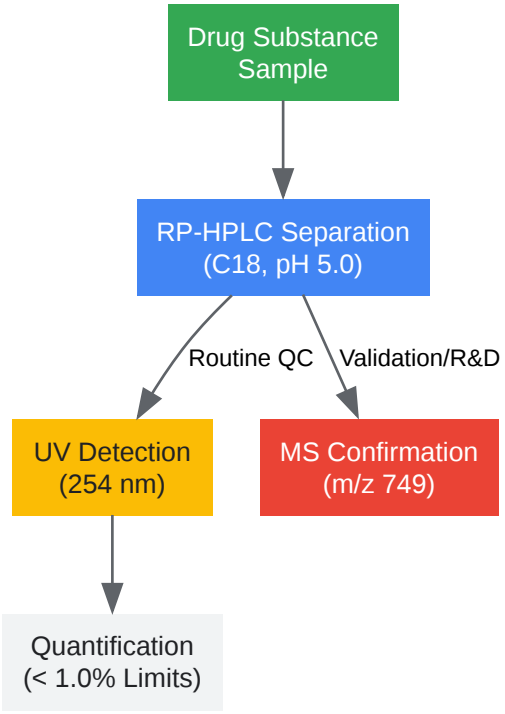
  .
- Fragmentation Pattern (MS/MS):
  - Loss of

    (-17 Da).
  - Cleavage of the amide linker yielding monomeric fragments (~366 Da).

Diagram 2: Analytical Workflow for Impurity K

This workflow ensures specific identification and quantification in the presence of other oligomers.

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Caption: Analytical decision tree for the separation and confirmation of Amoxicillin Impurity K.

Control Strategy in Drug Development

Limits and Toxicology

While specific toxicological limits for Impurity K are often governed by the general "Any Other Impurity" limit (typically 0.15% or 0.10% in EP), its nature as a beta-lactam oligomer places it under scrutiny for hypersensitivity reactions. High molecular weight polymers of penicillins are known haptens.

Mitigation Strategies

- pH Control: Maintain formulation pH between 5.0 and 6.0. Alkaline pH drastically accelerates dimerization.
- Moisture Control: As hydrolysis often precedes or accompanies oligomerization (opening the ring), low moisture content in lyophilized powders is essential.
- Temperature: Cold chain storage (

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) significantly retards the aminolysis reaction rate.

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